

Trichlorocyclopentylsilane safety and handling precautions

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Compound of Interest

Compound Name: Trichlorocyclopentylsilane

Cat. No.: B081576

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An In-depth Technical Guide to the Safety and Handling of **Trichlorocyclopentylsilane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Trichlorocyclopentylsilane** (CAS No. 14579-03-4), a chemical intermediate used in research and development. Due to the limited availability of specific toxicological data for this compound, information from structurally related chlorosilanes, such as Trichlorosilane, is included for a more complete understanding of the potential hazards. All personnel handling this substance must be thoroughly trained in its properties and the procedures outlined in this document.

Chemical Identification

Identifier	Value
Chemical Name	Trichlorocyclopentylsilane
CAS Number	14579-03-4[1]
DOT Classification	UN2987, Chlorosilanes, corrosive, n.o.s., Hazard Class 8, Packing Group II[1]

Hazard Identification and Classification

Trichlorocyclopentylsilane is a hazardous chemical that poses significant risks upon exposure. It is classified as a substance that causes severe skin burns and eye damage.[2]

The signal word for this chemical is "Danger".[2]

GHS Hazard Statements:

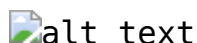
- H314: Causes severe skin burns and eye damage.[2]

Precautionary Statements:

- Prevention:
 - P264: Wash skin thoroughly after handling.[2]
 - P280: Wear protective gloves, protective clothing, eye protection and face protection.[2][3]
- Response:
 - P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2]
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.[2]
 - P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/ doctor.[2]
 - P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/ doctor.[2][3]

Hazard Pictogram:

- Corrosion:



Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Trichlorocyclopentylsilane** and related compounds.

Property	Value	Source
Boiling Point	223 °C (433 °F) at 13 hPa	[2]
Density	0.984 g/cm ³ at 25 °C (77 °F)	[2]
Flash Point (Trichlorosilane)	-27 °C (-16.6 °F)	[4]
Vapor Pressure (Trichlorosilane)	533 hPa at 15 °C	[4]
Autoignition Temperature (Trichlorosilane)	182 °C (360 °F)	[5]
Flammability Limits (Trichlorosilane)	LEL: 7%; UEL: 83%	[5]
Reactivity	Reacts violently with water, yielding hydrogen chloride.[5] Forms explosive mixtures with air on intense heating.[2]	

Toxicological Information

Detailed toxicological studies on **Trichlorocyclopentylsilane** are not readily available. The data presented below is for Trichlorosilane, a structurally similar and hazardous compound. The toxic effects of Trichlorosilane are considered to be similar to its hydrolysis product, hydrogen chloride, which causes severe burns by all routes of exposure.[5]

Test	Species	Route	Value	Source
LD50	Male Rats	Oral	1030 mg/kg (gavage: 25% solution in corn oil)	[5]
LC50	Rats	Inhalation	8800 ppm (for hydrogen chloride, a hydrolysis product)	[5]

Health Effects:

- Material is extremely destructive to the tissues of the mucous membranes and upper respiratory tract, eyes, and skin.
- Symptoms of exposure may include a cough, shortness of breath, headache, and nausea.

Experimental Protocols

The hazard classifications and toxicological values reported in safety data sheets are derived from standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). However, the specific, detailed experimental reports for **Trichlorocyclopentylsilane** are not publicly available. For context, a brief description of relevant standard protocols is provided below:

- **Acute Oral Toxicity (OECD 423):** This method involves the administration of the test substance to fasted animals in a stepwise procedure. The starting dose level is selected from one of four fixed levels, and the outcome (mortality or evident toxicity) in a small group of animals determines the next step.
- **Skin Corrosion/Irritation (OECD 404):** This test involves the application of the test substance to the skin of an animal (typically a rabbit) for a specified duration. The tissue is then observed for signs of erythema, edema, and corrosion at specific intervals.

- Acute Inhalation Toxicity (OECD 403): This protocol exposes animals to the test substance as a gas, vapor, or aerosol for a defined period. The animals are observed for toxic effects and mortality at various concentrations to determine the LC50 value.

Safe Handling and Storage

Handling:

- Handle under an inert gas and protect from moisture.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][6]
- Use only non-sparking tools and explosion-proof equipment.[6]
- Avoid breathing vapors or mists.
- Wash hands and face thoroughly after handling and apply preventive skin protection.[2]
- Do not eat, drink, or smoke when using this product.

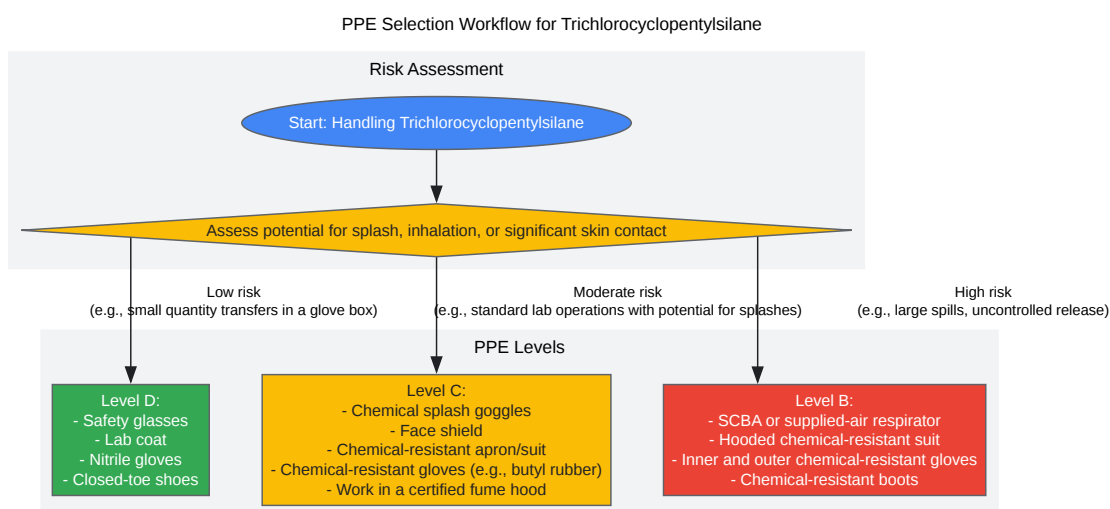
Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Keep away from heat and sources of ignition.
- Never allow the product to come into contact with water during storage.
- The recommended storage temperature is 2 - 8 °C.
- Store locked up or in an area accessible only to qualified or authorized personnel.

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls, such as the use of a fume hood or glove box, are essential to minimize exposure. Personal protective equipment must be worn at all times when handling

Trichlorocyclopentylsilane. The selection of appropriate PPE is critical and should be based on a thorough risk assessment of the specific procedures being performed.



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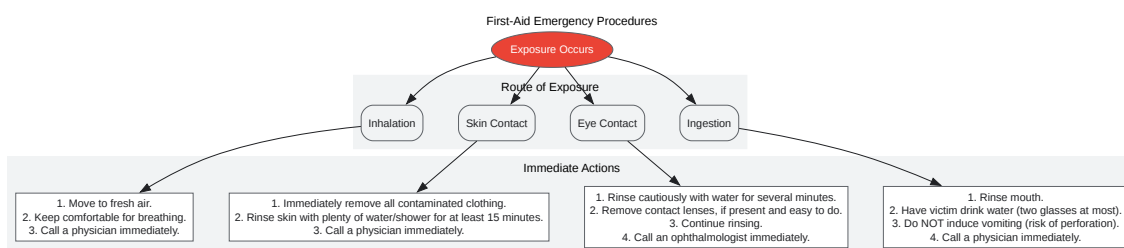
Caption: PPE Selection Workflow based on risk assessment.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[2][3]
- Skin Protection: Wear protective gloves (e.g., butyl rubber, neoprene) and chemical-resistant clothing or a lab coat.[2][3] Immediately change contaminated clothing.[2]

- Respiratory Protection: For routine operations in a well-ventilated area or fume hood, respiratory protection may not be required. However, in case of inadequate ventilation, spills, or emergencies, a NIOSH-approved respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) should be used.[7][8]

First-Aid Measures

Immediate medical attention is required in all cases of exposure. First-aiders must protect themselves from exposure.[2]



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Caption: First-aid procedures for different exposure routes.

- Inhalation: Move the victim to fresh air and keep them comfortable for breathing. Call a physician immediately.[2] If breathing has stopped, provide artificial respiration.

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water or shower for at least 15 minutes. Call a physician immediately.[2][4]
- Eye Contact: Rinse cautiously with plenty of water for several minutes.[2] Remove contact lenses if present and easy to do so. Continue rinsing and immediately call an ophthalmologist.[2]
- Ingestion: Rinse the mouth with water. Have the victim drink at most two glasses of water. Do NOT induce vomiting due to the risk of perforation. Call a physician immediately.[2]

Fire-Fighting Measures

While **Trichlorocyclopentylsilane** itself may not be flammable, related compounds like Trichlorosilane are extremely flammable.[4] It reacts with water to release flammable gases.

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam. Do NOT use water.
- Specific Hazards: Contact with water liberates toxic and flammable gases.[4] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[4] Containers may explode when heated.[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.

Accidental Release Measures

- Personal Precautions: Evacuate the area. Do not breathe vapors. Avoid contact with the substance. Ensure adequate ventilation.[2]
- Environmental Precautions: Do not let the product enter drains.[2]
- Containment and Cleanup: Cover drains.[2] Absorb the spill with a liquid-absorbent, non-combustible material (e.g., Chemizorb®, sand, earth). Collect the material in a suitable container for disposal.

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